

# An In-depth Technical Guide to the Physical Properties of Allyl(diisopropylamino)dimethylsilane

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## Compound of Interest

Compound Name: *Allyl(diisopropylamino)dimethylsilane*

Cat. No.: *B025410*

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This technical guide provides a comprehensive overview of the core physical properties of **Allyl(diisopropylamino)dimethylsilane**. The information is curated for professionals in research and development who require precise data for experimental design, process optimization, and safety assessments. This document includes a summary of quantitative physical data, detailed experimental protocols for its synthesis and property determination, and a visualization of its synthetic pathway.

## Core Physical and Chemical Properties

**Allyl(diisopropylamino)dimethylsilane** is an organosilicon compound recognized for its utility as a chemical intermediate in organic synthesis. It is a colorless liquid with a characteristic weak odor. The following table summarizes its key physical properties.

Property	Value	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>25</sub> NSi	[1]
Molecular Weight	199.41 g/mol	[1]
CAS Number	106948-24-7	[1]
Boiling Point	79 - 81 °C @ 13 mm Hg	[1]
Density	0.815 g/cm <sup>3</sup>	[1]
Refractive Index	1.4470	[1]
Melting Point	< 0 °C	[1]
Flash Point	62 °C	[1]
Hydrolytic Sensitivity	Reacts with water and moisture in the air.	
Chemical Stability	Stable in sealed containers under a dry, inert atmosphere.	

## Experimental Protocols

### Synthesis of Allyl(diisopropylamino)dimethylsilane via Grignard Reaction

This protocol describes a representative method for the synthesis of **Allyl(diisopropylamino)dimethylsilane** based on the Grignard reaction, a common and effective method for forming carbon-silicon bonds.

Materials and Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar

- Inert atmosphere setup (Nitrogen or Argon)
- Schlenk line (optional, for advanced inert atmosphere techniques)
- Magnesium turnings
- Allyl bromide
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Chloro(diisopropylamino)dimethylsilane
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- Preparation of the Grignard Reagent (Allylmagnesium bromide):
  - A three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stir bar is dried in an oven and assembled while hot under a stream of inert gas (Nitrogen or Argon).
  - Magnesium turnings (1.2 equivalents) are added to the flask.
  - A solution of allyl bromide (1.0 equivalent) in anhydrous diethyl ether or THF is prepared and transferred to the dropping funnel.
  - A small amount of the allyl bromide solution is added to the magnesium turnings to initiate the reaction, which may be evidenced by gentle bubbling or an increase in temperature. A crystal of iodine can be added to activate the magnesium if the reaction does not start.

- Once the reaction has initiated, the remaining allyl bromide solution is added dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, the mixture is stirred at room temperature for an additional 1-2 hours to ensure complete formation of the Grignard reagent.
- Reaction with Chloro(diisopropylamino)dimethylsilane:
  - A solution of chloro(diisopropylamino)dimethylsilane (1.0 equivalent) in anhydrous diethyl ether or THF is prepared and added to the dropping funnel.
  - The solution of the chlorosilane is added dropwise to the freshly prepared Grignard reagent at 0 °C (ice bath).
  - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours or overnight to ensure the reaction goes to completion.
- Work-up and Purification:
  - The reaction mixture is cooled in an ice bath and quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.
  - The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
  - The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
  - The solvent is removed under reduced pressure using a rotary evaporator.
  - The crude product is purified by vacuum distillation to yield pure **Allyl(diisopropylamino)dimethylsilane**.<sup>[2][3]</sup>

## Determination of Physical Properties

The following are general experimental protocols for the determination of key physical properties of liquid organosilanes like **Allyl(diisopropylamino)dimethylsilane**.

### 1. Boiling Point Determination (Reduced Pressure):

- A small amount of the purified liquid is placed in a distillation flask equipped with a thermometer and connected to a vacuum pump with a pressure gauge.
- The pressure is reduced to the desired level (e.g., 13 mm Hg).
- The sample is heated gently with stirring.
- The temperature at which the liquid boils and its vapor condenses on the thermometer bulb is recorded as the boiling point at that pressure.

### 2. Density Determination:

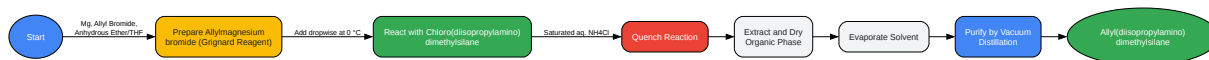
- A pycnometer (a small glass flask of known volume) is cleaned, dried, and weighed empty.
- The pycnometer is filled with the sample liquid, ensuring no air bubbles are present.
- The filled pycnometer is brought to a constant temperature (e.g., 20 °C) in a water bath.
- The pycnometer is then weighed again.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

### 3. Refractive Index Measurement:

- A few drops of the sample are placed on the prism of an Abbe refractometer.
- The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

## Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **Allyl(diisopropylamino)dimethylsilane** via the Grignard reaction.



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Caption: Synthesis of **Allyl(diisopropylamino)dimethylsilane**.

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